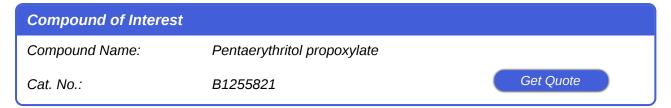


An In-depth Technical Guide to Pentaerythritol Propoxylate for Researchers and Scientists

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CAS Number: 9051-49-4

This technical guide provides a comprehensive overview of **pentaerythritol propoxylate**, a valuable branched polymer for various scientific applications. The information is specifically tailored for researchers, scientists, and drug development professionals, with a focus on its physicochemical properties, synthesis, and key experimental applications.

Physicochemical Properties of Pentaerythritol Propoxylate

Pentaerythritol propoxylate is a viscous liquid whose properties can vary depending on the degree of propoxylation.[1] The data presented below corresponds to a common commercially available form with an average molecular weight of approximately 426 g/mol.



Property	Value
CAS Number	9051-49-4
Molecular Formula (example)	C22H48O12[2][3]
Average Molecular Weight (Mn)	~426 g/mol [1][4]
Appearance	Viscous liquid[1][4]
Density	1.05 g/mL at 25 °C[1][2][3]
Boiling Point	>300 °C[1][2][3]
Flash Point	192 °C (377.6 °F) - closed cup[1]
Refractive Index	n20/D 1.464[1][4]
Solubility	Miscible with water[5]
XLogP3	-1.6[2]
Hydrogen Bond Donor Count	4[2]
Hydrogen Bond Acceptor Count	8[2]
Rotatable Bond Count	20[2]

Synthesis of Pentaerythritol Propoxylate

The synthesis of **pentaerythritol propoxylate** is typically achieved through the propoxylation of pentaerythritol.[6] This process involves the ring-opening addition of propylene oxide to the hydroxyl groups of pentaerythritol.

Experimental Protocol for Synthesis

A general method for the synthesis of **pentaerythritol propoxylate** is described in the patent literature and involves the following steps:[6]

• Charging the Reactor: Pentaerythritol and a catalyst, such as dimethylaminoethanol, are added to a reaction vessel.



- Inert Atmosphere: The reaction vessel is purged with an inert gas, such as nitrogen, to prevent side reactions.
- Heating and Stirring: The mixture is stirred and heated to a reaction temperature of 110-140
 °C.
- Addition of Propylene Oxide: Propylene oxide is continuously added to the reaction mixture while maintaining the temperature and stirring. The reaction is carried out under a pressure of -0.095 to 0.35 MPa.
- Reaction Completion: The reaction is allowed to proceed until the desired degree of propoxylation is achieved. The resulting product is pentaerythritol propoxylate.

This method allows for the direct synthesis of the product without the need for extensive post-reaction purification.[6]

Applications in Research and Drug Development

A significant application of **pentaerythritol propoxylate** in the research and drug development sector is its use as a crystallization agent for macromolecules, particularly proteins.[5][7][8] Its branched polymer structure provides a unique chemical environment that can promote the formation of well-ordered, high-resolution diffraction-quality crystals, which are essential for determining the three-dimensional structure of proteins.[8][9] This is a critical step in structure-based drug design.

Pentaerythritol propoxylate has been successfully used to crystallize a variety of proteins, including the phosphate transporter (PiPT), aggregation suppressing protein A (AgsA), and the 2-methylcitrate dehydratase.[2][7][8][10]

Experimental Protocol: Protein Crystallization using the Hanging-Drop Vapor Diffusion Method

The following is a detailed protocol for the use of **pentaerythritol propoxylate** as a precipitant in protein crystallization, adapted from methodologies described in the literature.[5]

Preparation of Stock Solutions:



- Prepare a buffered 50% (v/v) stock solution of pentaerythritol propoxylate. The choice of buffer and pH will be protein-dependent.
- Prepare the purified protein sample at a suitable concentration (typically 5-15 mg/mL) in an appropriate buffer.
- Setting up the Crystallization Experiment:
 - This protocol utilizes the hanging-drop vapor diffusion method.
 - Pipette 500 μL of the reservoir solution (containing a specific concentration of pentaerythritol propoxylate, buffer, and any necessary additives) into the well of a crystallization plate.
 - On a siliconized glass coverslip, mix 1-2 μL of the protein solution with an equal volume of the reservoir solution.
 - Invert the coverslip and place it over the well, sealing it with grease to create a closed system.
- Incubation and Observation:
 - Incubate the crystallization plate at a constant temperature (e.g., 4°C or 20°C).
 - Periodically observe the drops under a microscope for the formation of crystals over several days to weeks.
- · Cryoprotection:
 - A notable advantage of pentaerythritol propoxylate is that it can also act as a cryoprotectant. [9][10] This means that for X-ray diffraction analysis at cryogenic temperatures, crystals grown in solutions containing a high concentration of pentaerythritol propoxylate may not require an additional cryoprotectant step before being flash-cooled in liquid nitrogen. [10]

Safety and Toxicology



Pentaerythritol propoxylate is generally considered to have low toxicity.[9] However, as with any chemical, appropriate safety precautions should be taken in a laboratory setting.

Toxicological Endpoint	Result
Acute Oral Toxicity (LD50, rat)	> 2,500 mg/kg
Acute Dermal Toxicity (LD50, rat)	> 2,000 mg/kg
Skin Corrosion/Irritation (rabbit)	No skin irritation
Serious Eye Damage/Irritation (rabbit)	No eye irritation
Skin Sensitization (mouse)	Does not cause skin sensitization
Germ Cell Mutagenicity (Ames test)	Negative

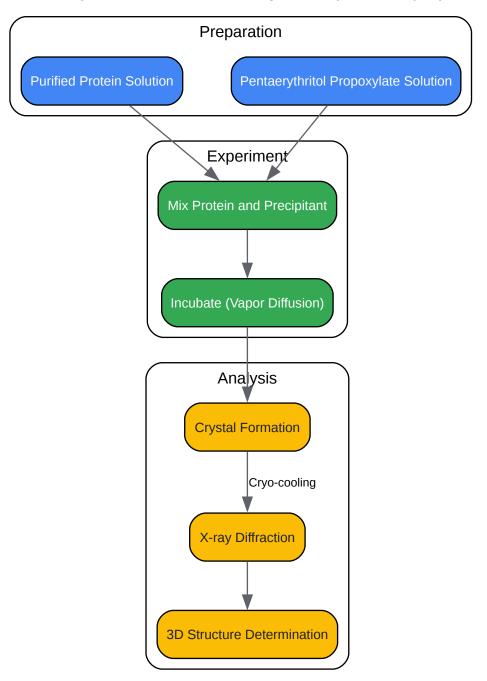
Diagrams

Protein Crystallization Workflow

The following diagram illustrates the general workflow for protein crystallization using **pentaerythritol propoxylate** as a precipitant.



Protein Crystallization Workflow using Pentaerythritol Propoxylate



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Caption: A flowchart of the protein crystallization process.



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